

Clometacin: A Comprehensive Technical Overview of its Chemical Properties

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Compound of Interest

Compound Name: Clometacin

Cat. No.: B1669217

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Introduction

Clometacin is a non-steroidal anti-inflammatory drug (NSAID) that has been utilized for its analgesic properties.[1][2] This technical guide provides an in-depth analysis of the core chemical properties of **Clometacin**, offering valuable data and methodologies for researchers and professionals in the field of drug development. The information is presented to facilitate a comprehensive understanding of the compound's physicochemical characteristics, which are pivotal for its pharmacological behavior.

Chemical and Physical Properties

The fundamental chemical and physical properties of **Clometacin** are summarized in the tables below. These parameters are crucial for predicting the drug's absorption, distribution, metabolism, and excretion (ADME) profile.

Table 1: General Chemical Properties of Clometacin

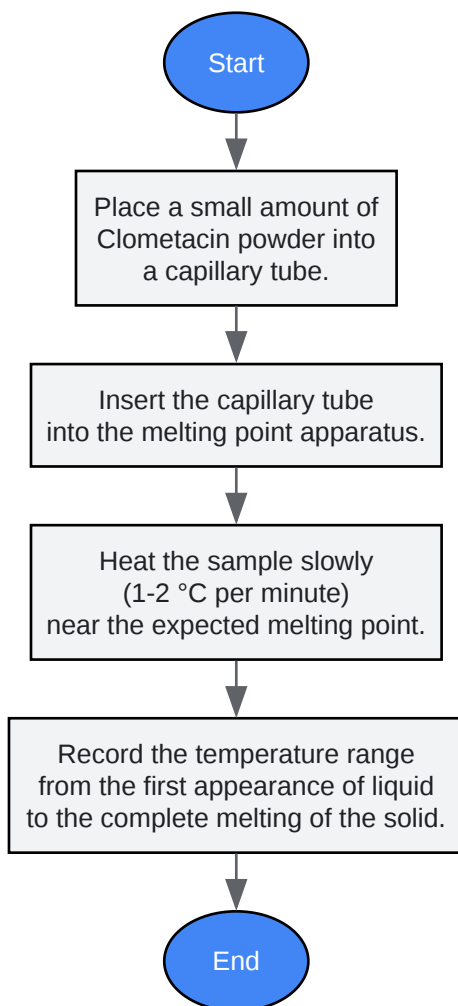
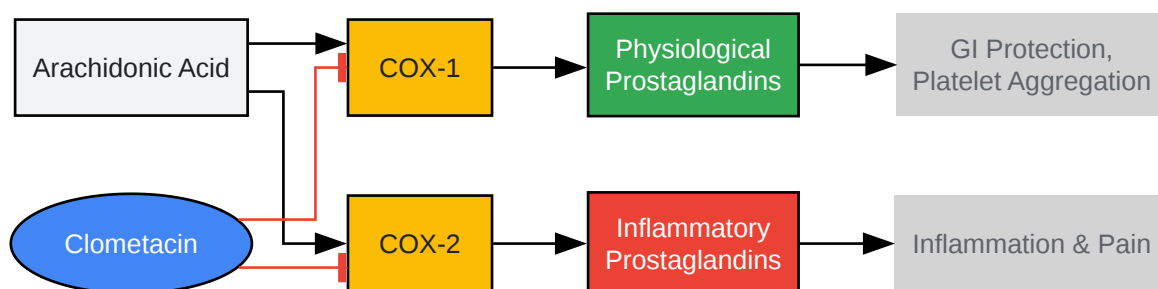
| Property | Value | Source |
|------------------|---|-----------------------------|
| IUPAC Name | 2-[3-(4-chlorobenzoyl)-6-methoxy-2-methylindol-1-yl]acetic acid | [1] |
| CAS Number | 25803-14-9 | [1][2][3][4] |
| Chemical Formula | C ₁₉ H ₁₆ ClNO ₄ | [1][2][3][4][5][6][7][8][9] |
| Molecular Weight | 357.79 g/mol | [2][3][5][6][7][8] |
| Appearance | White powder | [2] |

Table 2: Physicochemical Properties of Clometacin

| Property | Value | Source |
|--|-------------------------|-------------|
| Melting Point | 242 °C | [2][10][11] |
| Boiling Point | 564 °C at 760 mmHg | [10][11] |
| Solubility | Soluble in DMSO | [3] |
| pKa (acidic) | 3.92 - 4.04 (Predicted) | [7][11] |
| LogP (Octanol/Water Partition Coefficient) | 3.93 - 4.47 | [7][10] |

Mechanism of Action: Inhibition of Prostaglandin Synthesis

Clometacin functions as a non-steroidal anti-inflammatory drug (NSAID).[1][3] The primary mechanism of action for NSAIDs involves the inhibition of cyclooxygenase (COX) enzymes, which are key to the synthesis of prostaglandins.[12][13] Prostaglandins are lipid compounds that mediate inflammation, pain, and fever. By blocking the action of COX-1 and COX-2, **Clometacin** reduces the production of these inflammatory mediators.



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